

# In-Depth Technical Guide to Sodium p-Toluenesulfonate (CAS 657-84-1)

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## Compound of Interest

Compound Name: Sodium 4-methylbenzenesulfonate

Cat. No.: B147522

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the properties, mechanisms, and applications of Sodium p-toluenesulfonate (CAS 657-84-1), a versatile organic salt. It is intended for researchers, scientists, and professionals in drug development and other scientific fields. This document details the physicochemical properties of Sodium p-toluenesulfonate, its primary uses as a hydrotrope, supporting electrolyte, and a reagent in organic synthesis, particularly in the pharmaceutical industry. Detailed experimental protocols for its key applications are provided, along with a discussion on its toxicological profile and lack of direct involvement in specific cellular signaling pathways.

## Chemical and Physical Properties

Sodium p-toluenesulfonate, also known as sodium tosylate, is a white, water-soluble solid. It is the sodium salt of p-toluenesulfonic acid.

## General Properties

Property	Value	Reference(s)
CAS Number	657-84-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a>
Synonyms	Sodium tosylate, 4-Methylbenzenesulfonic acid sodium salt, p-Toluenesulfonic acid sodium salt	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[11]</a> <a href="#">[14]</a> <a href="#">[18]</a>
Appearance	White to off-white powder or crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Structural and Molecular Data

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NaO <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[11]</a>
Molecular Weight	194.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a>
Canonical SMILES	<chem>CC1=CC=C(C=C1)S(=O)(=O)[O-].[Na+]</chem>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[15]</a> <a href="#">[18]</a>
InChI Key	KVCGISUBCHHTDD-UHFFFAOYSA-M	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[14]</a> <a href="#">[15]</a>

## Physicochemical Properties

Property	Value	Reference(s)
Melting Point	>300 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Boiling Point	140 °C at 20 mmHg (decomposes)	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.55 g/cm <sup>3</sup> (at 20 °C)	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Solubility in Water	818 g/L	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[10]</a>
pKa	6.59 (at 20 °C)	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	500 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[15]</a>
Vapor Pressure	<1 hPa (at 20 °C)	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[10]</a>

## Applications and Uses

Sodium p-toluenesulfonate has a range of applications stemming from its chemical properties.

### Hydrotrope in Detergent Formulations

A primary industrial application of Sodium p-toluenesulfonate is as a hydrotrope. Hydrotropes are compounds that increase the solubility of sparingly soluble organic substances in water. In liquid and powdered detergents, it acts as a solubilizing agent, anti-caking agent, and viscosity modifier, improving the stability and performance of the formulation.[\[11\]](#)

The mechanism of hydrotropy involves the self-aggregation of hydrotrope molecules in solution, which can then form structures that encapsulate or otherwise interact with insoluble compounds, increasing their apparent water solubility.[\[2\]](#)[\[3\]](#)[\[4\]](#)

### Supporting Electrolyte in Electrochemistry

Sodium p-toluenesulfonate is commonly used as a supporting electrolyte in the electrochemical synthesis of conductive polymers, most notably polypyrrole.[\[8\]](#)[\[10\]](#) In this role, it provides conductivity to the solution and acts as the dopant anion that gets incorporated into the polymer backbone during electropolymerization, which is crucial for the final electronic properties of the material.

## Reagent and Intermediate in Organic and Pharmaceutical Synthesis

Sodium p-toluenesulfonate and its parent acid, p-toluenesulfonic acid, are widely used in organic synthesis. The tosylate group is an excellent leaving group, making tosylates useful intermediates in nucleophilic substitution reactions.

In the pharmaceutical industry, it is used in the synthesis of several active pharmaceutical ingredients (APIs), including antibiotics like doxycycline and amoxicillin, where it is often used to form a salt of an intermediate to facilitate purification or subsequent reaction steps.[\[1\]](#)[\[9\]](#)[\[11\]](#)

## Experimental Protocols

### Preparation of Sodium p-toluenesulfonate

This protocol describes a laboratory-scale synthesis of Sodium p-toluenesulfonate from toluene and sulfuric acid.[\[10\]](#)

Materials:

- Toluene (9.3 g, 11 mL)
- Concentrated sulfuric acid (18.5 g, 10 mL)
- Deionized water (75 mL)
- Sodium chloride (25 g)
- Ethanol (cold, 15-20 mL)

Procedure:

- To a 125 mL round-bottom flask equipped with a condenser, add toluene and concentrated sulfuric acid.
- Heat the mixture in a boiling water bath with stirring for approximately 30 minutes, or until the solution becomes homogeneous.

- Slowly pour the warm reaction mixture into a beaker containing 75 mL of deionized water with stirring.
- Add 25 g of ground sodium chloride to the beaker and heat until all the salt dissolves.
- Filter the hot solution by gravity to remove any insoluble impurities.
- Allow the filtrate to cool to room temperature to crystallize the Sodium p-toluenesulfonate. Scratching the inner walls of the beaker with a glass rod can induce crystallization.
- Collect the crystals by suction filtration and wash the filter cake with 15-20 mL of cold ethanol.
- Dry the crystals on a watch glass over a steam bath or in a desiccator.

## Electrochemical Deposition of Polypyrrole with Sodium p-toluenesulfonate as a Supporting Electrolyte

This protocol outlines a typical procedure for the electrochemical deposition of a polypyrrole film.<sup>[7]</sup>

### Materials:

- Pyrrole (0.1 M)
- Sodium p-toluenesulfonate (0.1 M)
- Deionized water
- Working electrode (e.g., stainless steel, ITO-coated glass)
- Reference electrode (e.g., Ag/AgCl)
- Counter electrode (e.g., platinum sheet)
- Potentiostat/Galvanostat

### Procedure:

- Prepare an aqueous solution containing 0.1 M pyrrole and 0.1 M Sodium p-toluenesulfonate.
- Set up a three-electrode electrochemical cell with the working, reference, and counter electrodes immersed in the prepared solution.
- Connect the electrodes to a potentiostat.
- Apply a constant potential (e.g., 0.8 V vs. Ag/AgCl) to the working electrode for a specified time (e.g., 5000 seconds) to grow the polypyrrole film. The film will deposit on the surface of the working electrode.
- After deposition, remove the working electrode from the cell, rinse it thoroughly with deionized water to remove any unreacted monomer and electrolyte, and let it dry at room temperature.

## Use in Pharmaceutical Synthesis: Doxycycline Intermediate Preparation

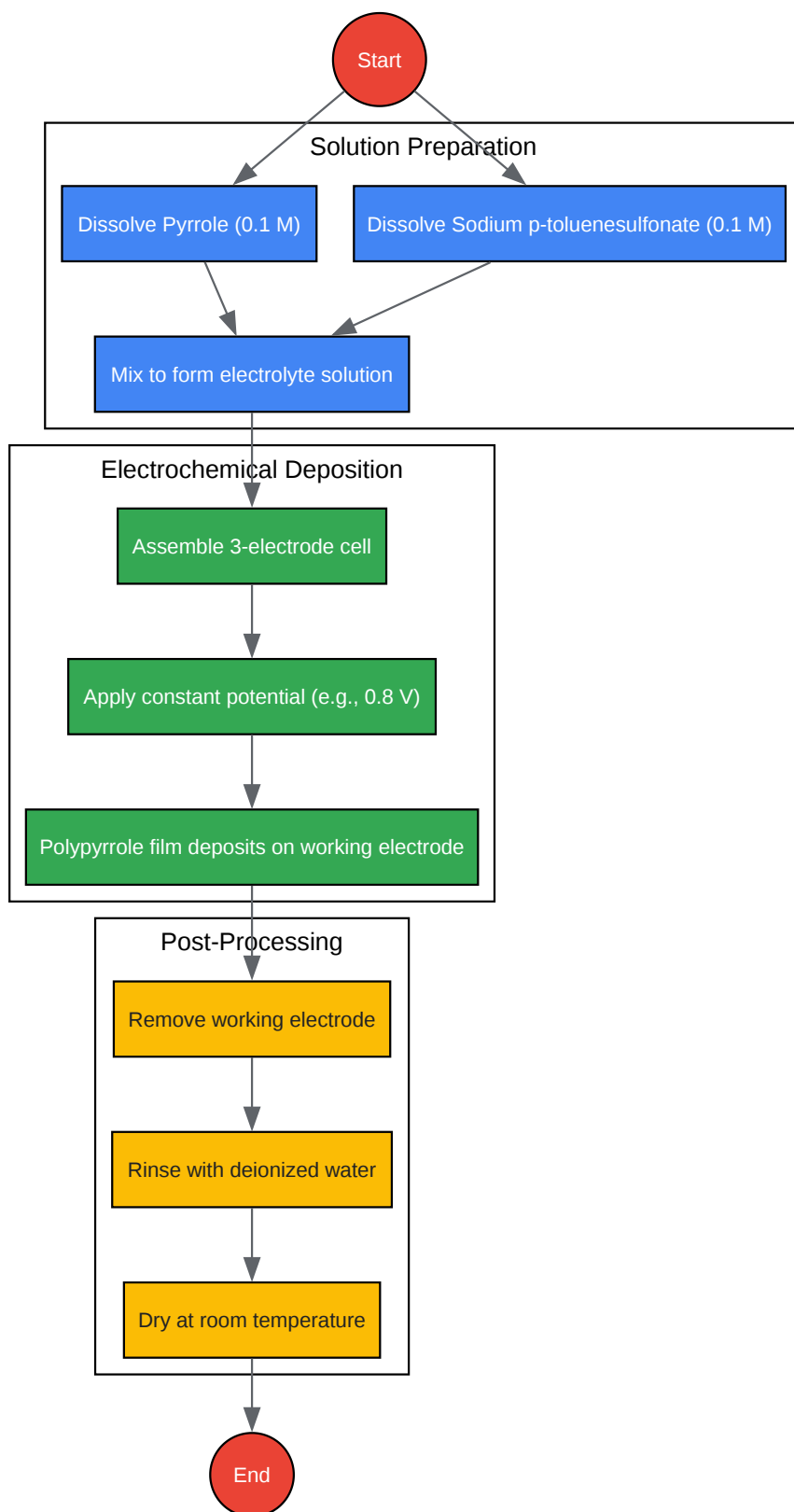
Sodium p-toluenesulfonate is involved in the synthesis of the antibiotic doxycycline. A p-toluenesulfonate salt of an 11- $\alpha$ -chlorodeoxyoxytetracycline intermediate is prepared and then reduced to form a doxycycline p-toluenesulfonate solution.<sup>[1]</sup>

General Workflow:

- An 11- $\alpha$ -chloromethoxytetracycline p-toluenesulfonate intermediate is dispersed in a suitable solvent system (e.g., tetrahydrofuran/water).
- A reducing agent, such as sodium trimethoxyborohydride, is added in a controlled manner to the reaction mixture.
- The reaction is stirred for several hours to yield a solution of doxycycline p-toluenesulfonate.
- This solution then undergoes further reaction steps, such as salt exchange and purification, to eventually yield doxycycline hydrochloride.

## Visualization of Experimental Workflow

Below is a generalized workflow for the electrochemical deposition of polypyrrole using Sodium p-toluenesulfonate.



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Caption: Workflow for Electrochemical Deposition of Polypyrrole.

## Biological Activity and Toxicology

### Toxicological Profile

Sodium p-toluenesulfonate generally exhibits low acute toxicity. Toxicological data for representative toluenesulfonates indicate a low order of toxicity by various routes of exposure. It is not considered to be genotoxic, carcinogenic, or a developmental/reproductive toxin.[1][5]

- Oral LD50 (mouse): 1700 mg/kg[1]
- Skin Irritation: Can cause skin irritation.[6][18]
- Eye Irritation: Causes serious eye irritation.[6][18]

### Signaling Pathways

There is no substantial evidence to suggest that Sodium p-toluenesulfonate is directly involved in specific cellular signaling pathways. Its biological effects are largely attributed to its physicochemical properties. As a sulfonate salt and surfactant-like molecule, high concentrations may lead to non-specific effects such as cell membrane disruption or an imbalance in cellular ion concentrations.[1] A study on a related compound, para-toluenesulfonamide, showed effects on the Akt/mTOR signaling pathway in cancer cells; however, these findings cannot be directly extrapolated to Sodium p-toluenesulfonate.

### Conclusion

Sodium p-toluenesulfonate (CAS 657-84-1) is a commercially important and synthetically useful organic salt with well-defined properties and applications. Its role as a hydrotrope in the detergent industry, a supporting electrolyte in the synthesis of conducting polymers, and as an intermediate in the manufacture of pharmaceuticals underscores its versatility. The experimental protocols provided in this guide offer a starting point for its practical application in a laboratory setting. While it has a favorable toxicological profile for its intended uses, appropriate safety precautions should be observed, particularly concerning skin and eye



contact. Current scientific literature does not support a role for Sodium p-toluenesulfonate in specific biological signaling pathways.

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